

An In-depth Technical Guide to Methyl 3-Methylpyridine-2-carboxylate

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Compound of Interest

Compound Name: *Methyl 3-methylpyridine-2-carboxylate*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the molecular structure, synthesis, and known applications of **Methyl 3-methylpyridine-2-carboxylate**. It is intended for researchers, scientists, and professionals in the field of drug development who are interested in the chemical properties and potential uses of this pyridine derivative. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes the synthetic pathway.

Introduction

Methyl 3-methylpyridine-2-carboxylate is a substituted pyridine derivative that serves as a valuable building block in organic synthesis. Its structure, featuring a pyridine ring with a methyl and a methyl carboxylate group at the 2 and 3 positions respectively, makes it a key intermediate in the synthesis of more complex molecules, particularly in the field of medicinal chemistry. Notably, it is a precursor in the development of antagonists for the melanin-concentrating hormone receptor 1 (MCH-R1), a target for the treatment of obesity.[1]

Molecular Structure and Properties

The fundamental properties of **Methyl 3-methylpyridine-2-carboxylate** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Source
Chemical Formula	C ₈ H ₉ NO ₂	[2]
Molecular Weight	151.16 g/mol	[2]
IUPAC Name	Methyl 3-methylpyridine-2-carboxylate	
Synonyms	Methyl 3-methylpicolinate, 3-Methylpicolinic acid methyl ester, 3-Methylpyridine-2-carboxylic acid methyl ester	[3]
CAS Number	59718-84-2	[4][5]
PubChem CID	12264487	[2]
Appearance	Colorless to light yellow clear liquid	[3]
Boiling Point	73°C / 2mmHg	[5]
Density	1.121 g/mL at 25°C	[4]
Refractive Index	n _{20/D} 1.516	[4]

Synthesis

The synthesis of **Methyl 3-methylpyridine-2-carboxylate** is typically achieved through a two-step process: the synthesis of the precursor 3-methylpyridine-2-carboxylic acid, followed by its esterification.

Synthesis of 3-Methylpyridine-2-carboxylic Acid

A common method for the synthesis of 3-methylpyridine-2-carboxylic acid involves the hydrolysis of 2-cyano-3-methylpyridine.[6]

Experimental Protocol:

- Dissolve 2.00 g (19 mmol) of 2-cyano-3-methylpyridine in 90% sulfuric acid.
- Heat the resulting solution to 120°C and stir for 2 hours.
- After the reaction is complete, cool the solution to 20-25°C.
- Slowly add a solution of 4.00 g of sodium sulfite dissolved in 8 ml of water.
- Continue stirring at the same temperature for 1.5 hours.
- Warm the mixture to 75-85°C and maintain for 1.5 hours.
- Cool the reaction solution and adjust the pH to approximately 3 with sodium carbonate.
- Extract the product with chloroform.
- Combine the organic phases, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the solid product.
- Purify the solid by recrystallization from a mixture of ethyl acetate and hexane.

This procedure yields 3-methylpyridine-2-carboxylic acid with a melting point of 115.5-116.5°C.
[\[6\]](#)

Esterification to Methyl 3-Methylpyridine-2-carboxylate

The conversion of 3-methylpyridine-2-carboxylic acid to its methyl ester is commonly achieved through Fischer-Speier esterification.[\[1\]](#) This acid-catalyzed reaction involves refluxing the carboxylic acid with an excess of methanol.

General Experimental Protocol (Fischer Esterification):

- In a round-bottom flask, suspend 3-methylpyridine-2-carboxylic acid in an excess of methanol, which also serves as the solvent.
- Add a catalytic amount of a strong acid, such as concentrated sulfuric acid or p-toluenesulfonic acid.

- Fit the flask with a reflux condenser and heat the mixture to reflux for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After completion, cool the reaction mixture to room temperature.
- Remove the excess methanol under reduced pressure.
- Neutralize the acidic catalyst by adding a saturated aqueous solution of sodium bicarbonate.
- Extract the aqueous layer with a suitable organic solvent, such as ethyl acetate.
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure to obtain the crude **methyl 3-methylpyridine-2-carboxylate**.
- Purify the crude product by vacuum distillation or column chromatography.



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Synthetic pathway for **Methyl 3-methylpyridine-2-carboxylate**.

Spectroscopic Characterization

While specific, publicly available spectra for **Methyl 3-methylpyridine-2-carboxylate** are limited, the expected spectral data can be inferred from the analysis of its structural analogues and the precursor, 3-methylpyridine-2-carboxylic acid.

Spectroscopic Data of 3-Methylpyridine-2-carboxylic Acid

IR (KBr)	3350, 1650, 1590 cm ⁻¹ [6]
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- ¹H NMR: The proton NMR spectrum is expected to show signals for the methyl protons, the methoxy protons of the ester group, and the three aromatic protons on the pyridine ring. The

chemical shifts of the aromatic protons will be influenced by the positions of the methyl and ester groups.

- ^{13}C NMR: The carbon NMR spectrum will display signals for the methyl carbon, the methoxy carbon, the carbonyl carbon of the ester, and the six carbons of the pyridine ring.
- IR Spectroscopy: The infrared spectrum will be characterized by the presence of a strong carbonyl ($\text{C}=\text{O}$) stretching vibration from the ester group, typically in the range of $1735\text{--}1750\text{ cm}^{-1}$. Other characteristic peaks will include C-H stretching and bending vibrations for the methyl and aromatic groups, and C-N stretching vibrations of the pyridine ring.
- Mass Spectrometry: The mass spectrum should show a molecular ion peak corresponding to the molecular weight of the compound (151.16 g/mol).

Applications in Drug Development

Methyl 3-methylpyridine-2-carboxylate is a key intermediate in the synthesis of pyrrolo[3,4-b]pyridin-7(6H)-one derivatives, which have been identified as antagonists of the melanin-concentrating hormone receptor 1 (MCH-R1).^[1] MCH-R1 is a G protein-coupled receptor primarily expressed in the brain and is involved in the regulation of energy homeostasis and body weight. Antagonism of this receptor is a promising therapeutic strategy for the treatment of obesity.

The synthesis of these MCH-R1 antagonists often involves the use of **Methyl 3-methylpyridine-2-carboxylate** as a starting material for the construction of the core heterocyclic scaffold.



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Role in MCH-R1 Antagonist Synthesis.

Conclusion

Methyl 3-methylpyridine-2-carboxylate is a synthetically important molecule with established utility in the field of medicinal chemistry, particularly in the development of potential therapeutics for obesity. This guide has provided an overview of its chemical properties, a detailed protocol for the synthesis of its precursor, a general method for its preparation, and an outline of its application in the synthesis of MCH-R1 antagonists. Further research into the direct biological activities of this compound and the development of more efficient synthetic routes will continue to be of interest to the scientific community.

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References

- 1. Fischer–Speier esterification - Wikipedia [en.wikipedia.org]
- 2. labsolu.ca [labsolu.ca]
- 3. Methyl 3-Methylpyridine-2-carboxylate | CymitQuimica [cymitquimica.com]
- 4. community.wvu.edu [community.wvu.edu]
- 5. METHYL 3-METHYLPYRIDINE-2-CARBOXYLATE | 59718-84-2 [chemicalbook.com]
- 6. 3-Methylpyridine-2-carboxylic acid synthesis - chemicalbook [chemicalbook.com]
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